

An In-depth Technical Guide to 3-Hydroxy-2-methylbenzaldehyde

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Compound of Interest

Compound Name: 3-Hydroxy-2-methylbenzaldehyde

Cat. No.: B113236

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Abstract

This technical guide provides a comprehensive overview of **3-Hydroxy-2-methylbenzaldehyde** (CAS No. 90111-15-2), a substituted aromatic aldehyde. Due to its specific substitution pattern, this compound presents potential as a building block in the synthesis of more complex molecules in medicinal chemistry and materials science. This document consolidates available data on its chemical and physical properties, spectroscopic information, and predicted safety characteristics. While detailed experimental protocols and specific applications in drug development are not widely reported in public literature, this guide provides foundational knowledge based on available data and predictive models.

Chemical and Physical Properties

3-Hydroxy-2-methylbenzaldehyde is a solid, appearing white to yellow in color.^[1] Its core structure consists of a benzene ring substituted with a hydroxyl group at position 3, a methyl group at position 2, and a formyl (aldehyde) group at position 1.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **3-Hydroxy-2-methylbenzaldehyde**. It is important to note that several of these values are predicted based on computational models due to a scarcity of published experimental data.

Property	Value	Source
CAS Number	90111-15-2	[1][2]
Molecular Formula	C ₈ H ₈ O ₂	[1][2]
Molecular Weight	136.15 g/mol	[1][3]
Appearance	White to yellow solid	[1]
Boiling Point (Predicted)	250.6 ± 20.0 °C	[1]
Density (Predicted)	1.175 ± 0.06 g/cm ³	[1]
pKa (Predicted)	9.59 ± 0.10	[1][2]

Note: Solubility data in common solvents is not readily available in the literature. However, based on its structure, it is expected to have limited solubility in water and good solubility in organic solvents such as ethanol, acetone, and dichloromethane.

Synthesis

While specific, detailed experimental protocols for the synthesis of **3-Hydroxy-2-methylbenzaldehyde** are not extensively published, a general synthetic pathway can be inferred from related chemical literature. A plausible route involves the formylation of 2-methylphenol or a derivative. A general synthesis workflow is depicted below.



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